

2,3-Butanediol: A Comprehensive Technical Guide for Laboratory Applications

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Compound of Interest

Compound Name: 2,3-Butanediol

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a thorough examination of the physical and chemical properties of **2,3-Butanediol**, a versatile vic-diol with significant applications in research and development. This document outlines its stereoisomeric forms, key physical constants, characteristic chemical reactions, and essential spectroscopic data. Furthermore, it provides detailed experimental protocols for the determination of its properties and for conducting key chemical transformations in a laboratory setting. Safety, handling, and storage procedures are also detailed to ensure safe laboratory practice.

Physical Properties of 2,3-Butanediol

2,3-Butanediol, also known as 2,3-butylene glycol, is an organic compound with the chemical formula $C_4H_{10}O_2$. It is a colorless, odorless, and viscous liquid that is miscible with water.^[1] The presence of two stereogenic centers at positions 2 and 3 gives rise to three stereoisomers: a pair of enantiomers, (2R,3R)-(-)-**2,3-Butanediol** and (2S,3S)-(+)-**2,3-Butanediol**, and an achiral meso compound, (2R,3S)-**2,3-Butanediol**.^[2] The physical properties of these stereoisomers can vary, which is a critical consideration in their application.

Summary of Physical Properties

The following tables summarize the key physical properties of the different forms of **2,3-Butanediol**.

Table 1: General Physical Properties of **2,3-Butanediol** (Mixture of Isomers)

Property	Value
Molecular Formula	C ₄ H ₁₀ O ₂
Molar Mass	90.12 g/mol [3]
Appearance	Colorless, viscous liquid or crystalline solid[4]
Odor	Odorless[4]
Taste	Sweet[4]
Boiling Point	177-184 °C[1][5]
Melting Point	19-25 °C[3][4][6]
Density	~0.987 - 1.045 g/cm ³ at 20 °C[1][4]
Refractive Index (n _D)	~1.432 - 1.438 at 20 °C[5][7]
Flash Point	85 °C (185 °F)[4][5]
Autoignition Temperature	402 °C (756 °F)[1][3]
Vapor Pressure	<1 hPa at 20 °C[5]
log P (Octanol/Water Partition Coefficient)	-0.92[3][4]

Table 2: Physical Properties of **2,3-Butanediol** Stereoisomers

Property	(2R,3R)-(-)-2,3-Butanediol	(2S,3S)-(+)-2,3-Butanediol	meso-(2R,3S)-2,3-Butanediol
CAS Number	24347-58-8[1][3]	19132-06-0[3]	5341-95-7[1][3]
Boiling Point (°C)	~181[2]	~181	~182
Specific Rotation ([α] _D ²⁵)	-13.2°	+13.2°	0°

Solubility

2,3-Butanediol is miscible with water and soluble in a variety of organic solvents, including alcohols, ketones, and ethers.[3] Its hydrophilic nature is attributed to the presence of two hydroxyl groups that can form hydrogen bonds.

Table 3: Solubility of **2,3-Butanediol**

Solvent	Solubility
Water	Miscible[1][3]
Ethanol	Soluble[3]
Diethyl Ether	Soluble[3]
Acetone	Soluble
Chloroform	Soluble[5]
Methanol	Soluble[5]

Chemical Properties and Reactions

As a vicinal diol, **2,3-Butanediol** exhibits reactivity characteristic of alcohols, with the two hydroxyl groups influencing its chemical behavior. Key reactions include oxidation, dehydration, and esterification.

Oxidation

The oxidation of **2,3-Butanediol** can yield different products depending on the oxidizing agent and reaction conditions. Mild oxidation typically produces acetoin (3-hydroxy-2-butanone), which can be further oxidized to diacetyl (2,3-butanedione).

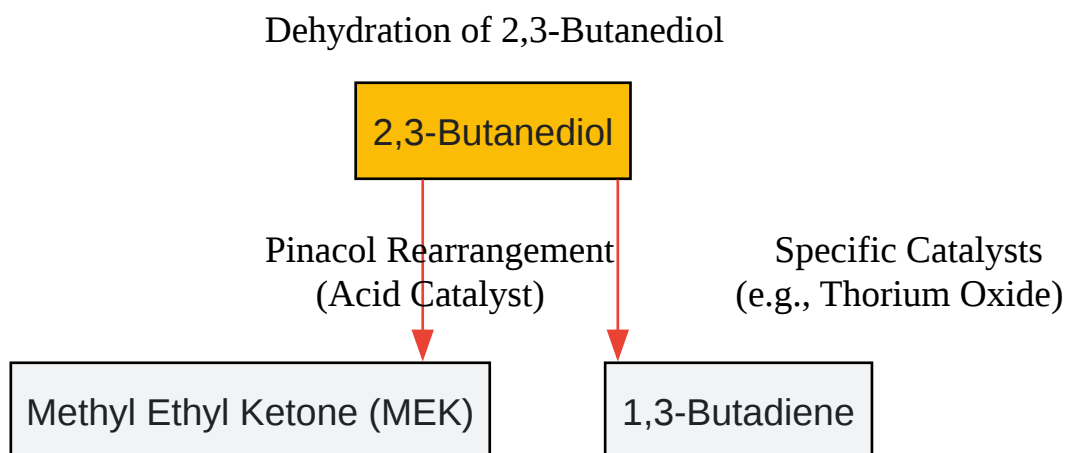


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Figure 1: Oxidation pathway of **2,3-Butanediol**.

Dehydration

Acid-catalyzed dehydration of **2,3-Butanediol** is a significant reaction that primarily yields methyl ethyl ketone (MEK) through a pinacol rearrangement.[3] Under certain conditions, it can also be dehydrated to produce 1,3-butadiene, a valuable monomer for synthetic rubber.[3]

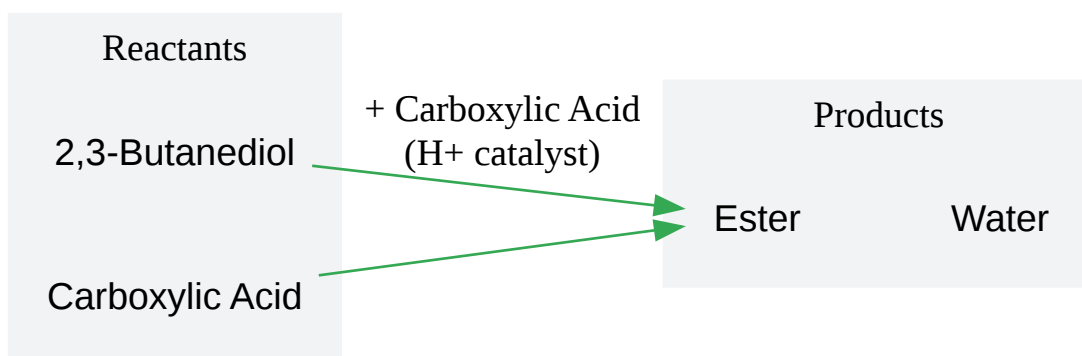


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Figure 2: Dehydration pathways of **2,3-Butanediol**.

Esterification

Like other alcohols, **2,3-Butanediol** can undergo esterification with carboxylic acids or their derivatives in the presence of an acid catalyst to form the corresponding mono- or di-esters.



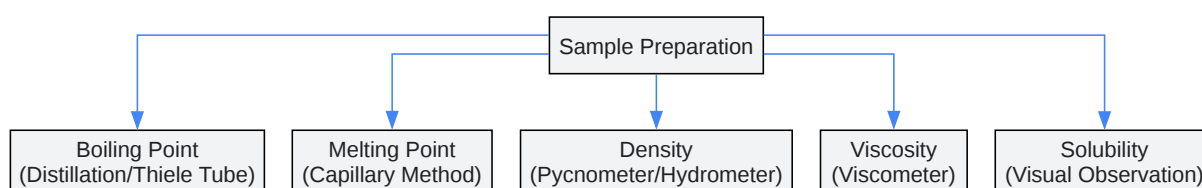
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Figure 3: General esterification reaction of **2,3-Butanediol**.

Experimental Protocols

This section provides detailed methodologies for the determination of key physical properties and for performing common chemical reactions with **2,3-Butanediol** in a laboratory setting.

Determination of Physical Properties



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References

- 1. The dehydration of fermentative 2,3-butanediol into methyl ethyl ketone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 2,3-Butanediol - Wikipedia [en.wikipedia.org]
- 3. Human Metabolome Database: 1H NMR Spectrum (1D, 500 MHz, H2O, experimental) (HMDB0003156) [hmdb.ca]
- 4. scribd.com [scribd.com]
- 5. Human Metabolome Database: 13C NMR Spectrum (1D, 15.09 MHz, CDCl3, experimental) (HMDB0003156) [hmdb.ca]
- 6. researchgate.net [researchgate.net]

- 7. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [2,3-Butanediol: A Comprehensive Technical Guide for Laboratory Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b056796#physical-and-chemical-properties-of-2-3-butanediol-for-laboratory-use]

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